

# 4-tert-Butyl-2-chlorophenol molecular structure and weight

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## Compound of Interest

Compound Name: *4-tert-Butyl-2-chlorophenol*

Cat. No.: *B165052*

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## In-Depth Technical Guide: 4-tert-Butyl-2-chlorophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the molecular structure and key physicochemical properties of **4-tert-Butyl-2-chlorophenol**, a compound of interest in various chemical and pharmaceutical research domains.

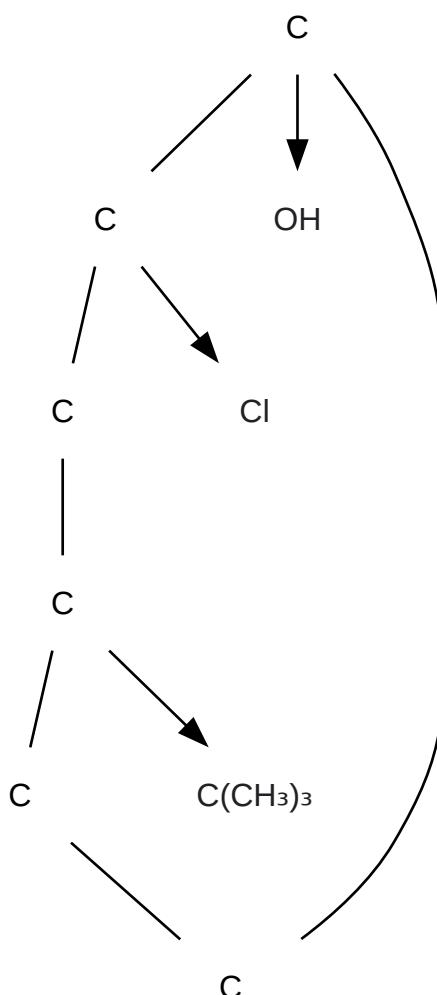
## Core Molecular Data

The fundamental molecular and physical properties of **4-tert-Butyl-2-chlorophenol** are summarized in the table below. This data is essential for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	184.66 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Exact Mass	184.0654927 Da	<a href="#">[1]</a>
IUPAC Name	4-tert-butyl-2-chlorophenol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Registry Number	98-28-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Synonyms	2-Chloro-4-tert-butylphenol, Phenol, 2-chloro-4-(1,1-dimethylethyl)-	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Molecular Structure and Visualization

**4-tert-Butyl-2-chlorophenol** is an aromatic organic compound. Its structure consists of a phenol ring substituted with a chlorine atom at the second position and a tert-butyl group at the fourth position relative to the hydroxyl group. This substitution pattern dictates its chemical reactivity and physical properties.



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Caption: Molecular structure of **4-tert-Butyl-2-chlorophenol**.

## Experimental Protocols

While this document focuses on the core molecular properties, researchers interested in experimental applications can find detailed protocols in various scientific databases. For instance, retention indices in non-polar columns for gas chromatography have been reported, which is crucial for separation and identification.<sup>[2][6]</sup> Further experimental details regarding its synthesis, reactivity, and potential biological activity can be found in specialized chemical and patent literature.<sup>[1]</sup>

This guide serves as a foundational resource for professionals engaged in research and development activities involving **4-tert-Butyl-2-chlorophenol**. The provided data and structural visualization are intended to facilitate further investigation and application of this compound.

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